

Introduction: Understanding a Key Chemical Intermediate

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Compound of Interest

Compound Name: 2-Methoxyacetohydrazide

Cat. No.: B1586349

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2-Methoxyacetohydrazide (CAS No: 20605-41-8) is a specialized organic compound characterized by the presence of both a methoxy ether group and a hydrazide functional group. [1][2][3] This unique bifunctional nature makes it a valuable intermediate and building block in synthetic organic chemistry. Its primary significance in the field of drug discovery and development lies in its utility for creating more complex molecules with potential therapeutic applications. Notably, it serves as a precursor in the synthesis of Benzylaminopyrazolopyrimidinone derivatives, which have been investigated as inhibitors of DNA polymerase III, highlighting its relevance to researchers in medicinal chemistry.[2]

This guide provides a comprehensive technical overview of the core physicochemical properties of **2-Methoxyacetohydrazide**. It is designed for scientists and researchers, offering not only established data but also field-proven methodologies for determining key parameters that are critical for its application in research and development. The narrative emphasizes the causal links between molecular structure, physical properties, and the selection of appropriate analytical techniques.

Molecular Identity and Structural Analysis

A precise understanding of the molecular identity is the foundation for all subsequent physicochemical analysis. **2-Methoxyacetohydrazide** is a relatively small molecule, but its properties are dictated by the interplay of its distinct functional groups.

Identifier	Value	Source
Chemical Name	2-Methoxyacetohydrazide	[1][2][3]
CAS Number	20605-41-8	[1][2][3]
Molecular Formula	C ₃ H ₈ N ₂ O ₂	[1][2]
Molecular Weight	104.11 g/mol	[1][2][3]
Canonical SMILES	COCC(=O)NN	[1][2]
InChI Key	XEPXDMNZXBUSOI- UHFFFAOYSA-N	[1][2][3]

The structure below highlights the key functional groups that govern the molecule's behavior: the nucleophilic terminal amine of the hydrazide, the polar amide linkage, and the relatively inert methoxy group.

Caption: Molecular structure of **2-Methoxyacetohydrazide** with key functional groups.

Core Physicochemical Properties

The physical state and behavior of **2-Methoxyacetohydrazide** in various solvent systems are critical for its handling, reaction setup, and, in a pharmaceutical context, its formulation and delivery.

Property	Value	Source
Appearance	White to Yellow Solid	[1]
Melting Point	54-63 °C	[1]
Boiling Point	271.5 °C (at 760 mmHg, Computed)	[2]
Density	1.107 g/cm ³ (Computed)	[2]

The observed melting point is a range, which may suggest the presence of minor impurities or polymorphic forms in the analyzed sample.[1] The boiling point and density values are

computationally predicted and should be confirmed experimentally for critical applications.[2]

Solubility Profile

Expert Insight: The solubility of a compound is a critical parameter, influencing everything from reaction kinetics to bioavailability. The structure of **2-Methoxyacetohydrazide**, with its polar hydrazide and ether functionalities, suggests moderate to good solubility in polar protic solvents like water and alcohols. However, quantitative determination is essential for reproducible experimental design. The shake-flask method remains the gold standard for determining thermodynamic solubility.

Experimental Protocol: Shake-Flask Method for Solubility Determination

- **Preparation:** Add an excess amount of **2-Methoxyacetohydrazide** to a known volume of the solvent of interest (e.g., phosphate-buffered saline pH 7.4, water, ethanol) in a sealed, inert container.
- **Equilibration:** Agitate the mixture at a constant, controlled temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The continued presence of undissolved solid is crucial.
- **Phase Separation:** Cease agitation and allow the solid to settle. Centrifuge the sample at high speed to pellet any suspended particles.
- **Sampling & Analysis:** Carefully extract an aliquot of the clear supernatant. Dilute the sample as necessary and quantify the concentration of the dissolved compound using a validated analytical method, such as HPLC-UV.
- **Calculation:** The measured concentration represents the thermodynamic solubility of the compound in that solvent at the specified temperature.

Dissociation Constant (pKa)

Expert Insight: The pKa value defines the ionization state of a molecule at a given pH. For a compound like **2-Methoxyacetohydrazide**, the terminal -NH₂ group of the hydrazide moiety is weakly basic and can be protonated. This property is paramount in drug development, as it

governs absorption, distribution, and receptor binding. Potentiometric titration is a robust and direct method for its determination.

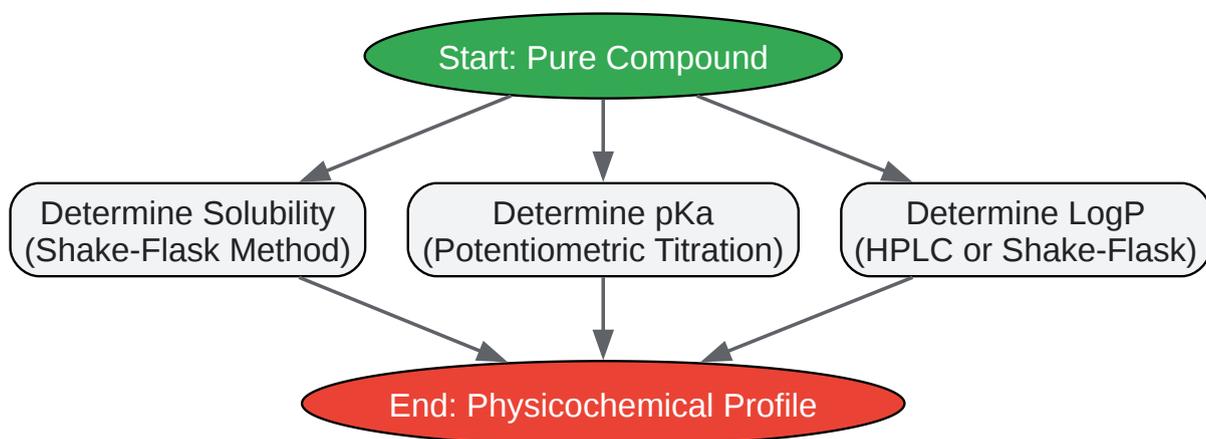
Experimental Protocol: pKa Determination via Potentiometric Titration

- **Sample Preparation:** Accurately weigh and dissolve a known amount of **2-Methoxyacetohydrazide** in a solution of constant ionic strength (e.g., 0.15 M KCl).
- **Titration Setup:** Place the solution in a temperature-controlled vessel equipped with a calibrated pH electrode and a precision burette.
- **Titration:** Titrate the solution with a standardized strong acid (e.g., 0.1 M HCl). Record the pH of the solution after each incremental addition of the titrant.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa can be determined from the titration curve, typically as the pH at the half-equivalence point. Specialized software is often used to refine the pKa value from the derivative of the curve.

Lipophilicity (LogP)

Expert Insight: The partition coefficient (LogP), which measures the distribution of a compound between an immiscible lipid (e.g., octanol) and aqueous phase, is a key indicator of its lipophilicity. This property is a critical predictor of a drug's ability to cross biological membranes (ADME properties). While no experimental LogP value for **2-Methoxyacetohydrazide** is readily available from the provided sources, it can be determined through established methods.

The diagram below illustrates the general workflow for characterizing these fundamental physicochemical properties.

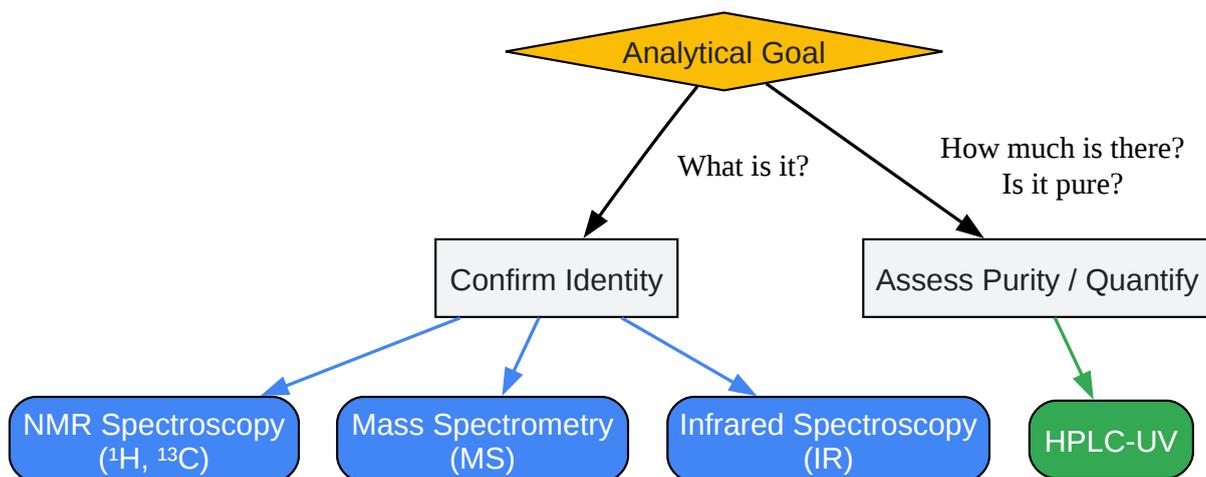


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Caption: General workflow for experimental physicochemical property determination.

Analytical Characterization

Robust analytical methods are required to confirm the identity, purity, and concentration of **2-Methoxyacetohydrazide**. The choice of technique is dictated by the specific analytical question being addressed.



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Caption: Decision tree for selecting an appropriate analytical technique.

Spectroscopic Analysis for Structural Confirmation

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR are indispensable for confirming the molecular structure. The ^1H NMR spectrum is expected to show distinct signals for the methoxy ($-\text{OCH}_3$) protons, the methylene ($-\text{CH}_2-$) protons adjacent to the ether and carbonyl groups, and the exchangeable N-H protons of the hydrazide.
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound.^{[1][2]} ^[3] High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in confirming the elemental composition ($\text{C}_3\text{H}_8\text{N}_2\text{O}_2$).
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the key functional groups. Characteristic absorption bands would be expected for the N-H stretching of the amine, C=O stretching of the amide, and C-O stretching of the ether.

Chromatographic Analysis for Purity and Quantification

Expert Insight: High-Performance Liquid Chromatography (HPLC) is the method of choice for assessing the purity of **2-Methoxyacetohydrazide** and for its quantification in solution-based assays (like solubility studies). Given its polarity, a reversed-phase method is most appropriate.

Exemplary Protocol: Reversed-Phase HPLC Method

- Column: C18 stationary phase (e.g., 4.6 x 150 mm, 5 μm particle size).
- Mobile Phase: An isocratic or gradient elution using a mixture of water (A) and acetonitrile or methanol (B), often with a modifier like 0.1% formic acid to improve peak shape. A starting point could be 95:5 A:B.
- Flow Rate: 1.0 mL/min.
- Detection: UV detector set to a wavelength where the amide chromophore absorbs (e.g., ~210 nm).
- Validation: The method must be validated for linearity, accuracy, and precision to be considered trustworthy for quantitative analysis.

Stability and Safe Handling

Expert Insight: While a specific Safety Data Sheet (SDS) for **2-Methoxyacetohydrazide** was not found in the search results, its chemical class provides guidance on handling. Hydrazide derivatives should be treated with care. General laboratory safety protocols are mandatory.

General Handling Guidelines:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[4][5][6]
- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the solid powder or any vapors.[4]
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[4][6]
- Stability: The amide bond may be susceptible to hydrolysis under strongly acidic or basic conditions, especially upon heating. The hydrazide group can be oxidized.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[4][5]

Disclaimer: These are general guidelines. Users are REQUIRED to consult the specific and official Safety Data Sheet (SDS) provided by the manufacturer before handling **2-Methoxyacetohydrazide**.

Conclusion

2-Methoxyacetohydrazide is a compound of significant interest due to its role as a versatile synthetic intermediate. This guide has detailed its fundamental physicochemical properties, from its molecular identity and physical characteristics to the established protocols for their determination. A thorough understanding of its solubility, pKa, lipophilicity, and analytical profile is essential for any researcher aiming to utilize this molecule effectively and safely in the laboratory, particularly in the demanding context of drug discovery and development.

References

- PI-50354 **2-Methoxyacetohydrazide** (20605-41-8). Pi Chemicals System.

- 2-(2,3-Dichlorophenyl)-2-methoxyacetohydrazide | C₉H₁₀Cl₂N₂O₂ | CID 129898014. PubChem.
- Safety Data Sheet according to Regulation (EC) No. 1907/2006. Unknown Source.
- SAFETY D
- SAFETY D
- SAFETY D
- SAFETY D
- CAS 20605-41-8 **2-Methoxyacetohydrazide**. BOC Sciences.
- **2-Methoxyacetohydrazide** | 20605-41-8. Sigma-Aldrich.

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Sources

- 1. Pi Chemicals System - PI-50354 2-Methoxyacetohydrazide (20605-41-8) [internal.pipharm.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. 2-Methoxyacetohydrazide | 20605-41-8 [sigmaaldrich.com]
- 4. dcfinechemicals.com [dcfinechemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
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